1-Fluoro-6-iodohexane: Technical Synthesis and Application Guide

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Compound of Interest

Compound Name:	*1-fluoro-6-iodohexane*
CAS No.:	*373-30-8*
Cat. No.:	*B1594698*

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Abstract

1-Fluoro-6-iodohexane (CAS 373-30-8) is a mixed-haloalkane linker utilized to introduce the metabolically stable 6-fluorohexyl motif into bioactive molecules.[1] Characterized by the disparate reactivity of its halogen termini—a labile iodine atom suitable for nucleophilic displacement and a stable fluorine atom acting as a metabolic block—this compound serves as a vital building block in the synthesis of liquid crystals, fluorinated drug analogs, and as a non-radioactive reference standard ("cold standard") in Positron Emission Tomography (PET) research.

Part 1: Compound Identity & Physical Properties[1][2][3]

The dual-halogen structure creates a dipole moment that influences its solubility and reactivity profile. The iodine terminus is highly reactive toward nucleophiles (amines, phenoxides, thiols), while the fluorine terminus remains inert under standard alkylation conditions.[1]

Table 1: Chemical Identifiers

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Identifier	Value
Chemical Name	1-Fluoro-6-iodohexane
CAS Number	373-30-8
Molecular Formula	$C_6H_{12}FI$
Molecular Weight	230.06 g/mol
SMILES	FCCCCCCI
IUPAC Name	1-fluoro-6-iodohexane
PubChem CID	13649666 (Generic) / Verify specific entry
Beilstein/Reaxys	Ref ID: 1709-52-0 (Contextual)

Table 2: Physical Properties

Property	Data	Source/Note
Appearance	Colorless to pale yellow liquid	Oxidizes/darkens upon light exposure.[1]
Boiling Point	~90–95 °C at 12 mmHg	Extrapolated from Pattison et al. (1956).[1]
Density	~1.45 g/mL	Estimated based on 1-iodohexane (1.[1]44) and 1-fluorohexane (0.80).[1]
Solubility	Soluble in Et_2O, DCM, THF; Insoluble in water.[1]	Lipophilic character dominates.[1]
Stability	Light-sensitive; Store at 2–8°C over Cu wire.[1]	Iodine-carbon bond is photolabile.[1]

Part 2: Synthesis & Reactivity

The synthesis of **1-fluoro-6-iodohexane** requires differentiating the two ends of a six-carbon chain.[1] The most robust laboratory method proceeds via 6-fluorohexanol, avoiding the statistical mixtures often resulting from dihaloalkane precursors.

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Primary Synthesis Route: The 6-Fluorohexanol Pathway

This method ensures high regioselectivity. The hydroxyl group of 6-fluorohexanol is converted to an iodide using the Appel reaction or mesylation/Finkelstein displacement.

Protocol:

- Precursor: Start with 6-fluorohexanol (CAS 373-32-0).[1]
- Reagents: Triphenylphosphine (

  ), Imidazole, Iodine (

).[1]
- Solvent: Dichloromethane (DCM) or Acetonitrile (

).[1]

Step-by-Step Methodology:

- Preparation: Dissolve

  (1.2 eq) and imidazole (1.5 eq) in anhydrous DCM at 0°C under

  atmosphere.
- Iodine Addition: Add

  (1.2 eq) portion-wise.[1] The solution will turn dark brown then fade to yellow/orange as the phosphonium intermediate forms.
- Substrate Addition: Add 6-fluorohexanol (1.0 eq) dropwise.
- Reaction: Stir at 0°C for 1 hour, then warm to room temperature (RT) for 2–4 hours. Monitor by TLC (Hexane/EtOAc) for disappearance of alcohol.[1]
- Workup: Quench with saturated

  (to remove excess iodine). Extract with DCM.[1] Wash organic layer with brine, dry over

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.[1][2]

- Purification: Concentrate and purify via silica gel flash chromatography (100% Hexanes) to yield **1-fluoro-6-iodohexane**.

Mechanism & Workflow Diagram

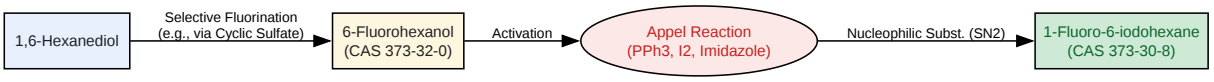

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Figure 1: Synthetic pathway from 1,6-hexanediol to **1-fluoro-6-iodohexane** via the Appel reaction.[1]

Part 3: Applications in Research & Development

1. Medicinal Chemistry: The "Fluorine Walk"

In drug discovery, replacing a hydrogen or a hydroxy group with fluorine can block metabolic degradation (specifically P450-mediated oxidation) or alter the pKa of nearby amines.

- Usage: **1-Fluoro-6-iodohexane** is used to alkylate phenols, amines, or thiols on a drug scaffold.[1]
- Effect: Attaches a - (CH_2)_6 - F tail.[1] The fluorine atom mimics hydrogen sterically but prevents the "metabolic clip" at the terminal position (omega-oxidation).

2. Radiochemistry (PET Imaging)

While **1-fluoro-6-iodohexane** is not radioactive, it is the essential "Cold Standard" for Fluorine-18 research.[1]

- Context: When developing a PET tracer like [18F]Fluoro-6-alkyl-drug, researchers must prove the identity of the radioactive product.
- Protocol:
  - Synthesize the radioactive [18F] compound (n.c.a.[1] substitution).

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- Inject the [18F] compound into HPLC alongside the authentic non-radioactive **1-fluoro-6-iodohexane** standard.[1]
- Validation: The UV trace of the standard (CAS 373-30-8) must co-elute perfectly with the radioactive signal (gamma detector) of the tracer.

3. Materials Science

Used in the synthesis of semifluorinated alkanes and liquid crystals. The distinct segregation between the hydrocarbon chain and the fluorinated tip (even a single F atom affects packing) aids in forming smectic mesophases.

Part 4: Safety & Handling

Hazard Classification:

- Skin/Eye Irritant: Causes severe skin irritation and serious eye irritation (Category 2).[1]
- Alkylating Agent: Potential mutagen.[1] Handle with extreme care in a fume hood.
- Vesicant: Can cause blistering upon contact.[1]

Storage Protocol:

- Temperature: 2°C to 8°C.[1][3]
- Stabilizer: Store over copper wire or silver wool to scavenge free iodine generated by photolysis.[1]
- Container: Amber glass vial, sealed under Argon.

References

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- To cite this document: BenchChem. [1-Fluoro-6-iodohexane: Technical Synthesis and Application Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594698/docs#1-fluoro-6-iodohexane-technical-synthesis-and-application-guide]

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